

Trimethylammonium chloride-15N material safety data sheet

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Compound of Interest

Compound Name: Trimethylammonium chloride-15N

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Technical Guide: Trimethylammonium Chloride-15N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Trimethylammonium chloride-15N**, a stable isotope-labeled compound valuable in research and drug development. Due to the absence of a specific Material Safety Data Sheet (MSDS) for the 15N-labeled variant, this guide synthesizes safety and property data from the unlabeled analogue, Trimethylammonium chloride. The primary applications, including its role as an internal standard for quantitative analysis and in isotopic labeling for protein studies, are also detailed.

Section 1: Material Safety and Physical Properties

The following data is adapted from the Material Safety Data Sheet for unlabeled Trimethylammonium chloride. The isotopic substitution of 14N with 15N is not expected to significantly alter the chemical or physical hazards.



Property	Value	Reference
Molecular Formula	C3H10CIN	[1]
Molar Mass	95.57 g/mol	[1]
Appearance	White to slightly cream crystalline powder	[1]
Melting Point	283-284°C (decomposes)	[1]
Boiling Point	132.32°C (rough estimate)	[1]
Solubility	Soluble in water and ethanol; slightly soluble in chloroform; insoluble in ether.	[1]
рН	5 (100g/l, H2O, 20°C)	[1]
Sensitivity	Hygroscopic	[1]

Metric	Value	Reference
Acute Toxicity (Oral)	LD50 orally in Rabbit: 3090 mg/kg	[1]

Hazard Statement	GHS Classification	Reference
H315	Causes skin irritation	[2]
H319	Causes serious eye irritation	[2]
H335	May cause respiratory irritation	[3]



Precaution	Recommendation	Reference
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid formation of dust and aerosols.	[2]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store below +30°C.	[1][2]

Section 2: Experimental Protocols

Trimethylammonium chloride-15N is a suitable internal standard for the accurate quantification of TMA in biological samples by mass spectrometry. Deuterated analogs like Trimethylammonium chloride-d6 are also commonly used for this purpose.[4] The general workflow involves:

- Sample Preparation: Biological samples (e.g., plasma, serum, urine) are prepared to extract the analytes of interest.
- Internal Standard Spiking: A known amount of Trimethylammonium chloride-15N is added to the sample. This allows for correction of analyte loss during sample preparation and analysis.[4]
- Chromatographic Separation: The sample is injected into a liquid chromatography (LC) system to separate TMA from other components in the matrix. The labeled internal standard will co-elute with the unlabeled analyte.[4]
- Mass Spectrometric Detection: The eluent from the LC is introduced into a mass spectrometer. The instrument is set to monitor the specific mass-to-charge ratios of both the native TMA and the 15N-labeled internal standard.
- Quantification: The ratio of the peak area of the analyte to the peak area of the internal standard is used to calculate the concentration of the analyte in the original sample.



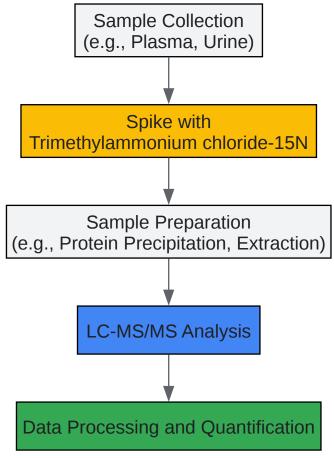
Ammonium chloride (¹⁵N) is a common nitrogen source for producing isotopically labeled proteins in expression systems like E. coli for NMR studies.[5] While not a direct application of **Trimethylammonium chloride-15N**, it highlights a key use of 15N-labeled compounds in protein science. A typical protocol includes:

- Pre-culture Preparation: A single colony of the expression strain is used to inoculate a small volume of standard LB medium and grown overnight.
- M9 Minimal Media Preparation: A defined M9 minimal medium is prepared, where the sole nitrogen source is ¹⁵NH₄Cl. For 1L of media, 1g of ¹⁵NH₄Cl is generally sufficient for complete labeling.[6] Other essential salts and a carbon source (e.g., glucose) are also added.
- Inoculation and Growth: The overnight pre-culture is used to inoculate the M9 medium containing ¹⁵NH₄Cl. The culture is grown until it reaches the mid-log phase (OD600 of ~0.6-0.8).
- Protein Expression Induction: Protein expression is induced by adding an appropriate inducer (e.g., IPTG). The culture is then incubated for a specific time at a suitable temperature to allow for protein expression.
- Cell Harvesting and Protein Purification: The cells are harvested by centrifugation, and the 15N-labeled protein is purified using standard chromatography techniques.

Section 3: Visualizations



Workflow for Quantification using a Labeled Internal Standard

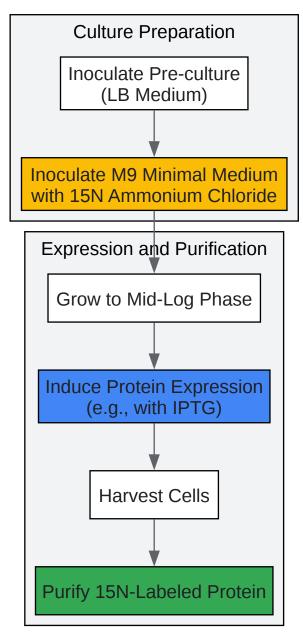


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Caption: General workflow for the quantification of analytes in biological samples.



Workflow for 15N Protein Labeling



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Caption: General workflow for producing 15N-labeled proteins for NMR analysis.

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